

3-(Allyloxy)piperidine Hydrochloride: Technical Monograph & Synthetic Guide

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Compound of Interest

Compound Name: 3-(Allyloxy)piperidine
hydrochloride

CAS No.: 1185297-03-3

Cat. No.: B1521418

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Executive Summary

3-(Allyloxy)piperidine hydrochloride (CAS: 1185297-03-3) is a functionalized heterocyclic building block utilized in the design of bioactive small molecules. Characterized by a piperidine core with an allyloxy ether linkage at the C3 position, this scaffold offers two distinct vectors for diversification: the secondary amine (for core coupling) and the terminal alkene (for metathesis, cross-coupling, or oxidation).

This guide provides a rigorous analysis of its chemical identity, a validated synthetic protocol, and a strategic overview of its utility in medicinal chemistry, specifically in the synthesis of kinase inhibitors and macrocyclic peptides.

Chemical Identity & Structural Analysis[1]

Physicochemical Profile

Property	Data
IUPAC Name	3-(prop-2-en-1-yloxy)piperidine hydrochloride
CAS Number (HCl)	1185297-03-3
CAS Number (Free Base)	946758-97-0
Molecular Formula	
Molecular Weight	177.67 g/mol
Chirality	Available as Racemate, (R)-enantiomer, or (S)-enantiomer
Physical State	White to off-white hygroscopic solid
Solubility	Highly soluble in water, MeOH, DMSO; sparingly soluble in

Structural Logic

The molecule consists of a semi-rigid chair-conformation piperidine ring. The C3-substituent introduces a stereocenter.

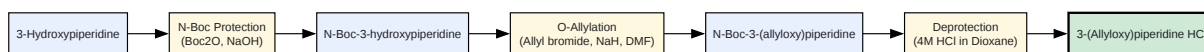
- The Amine Handle: The secondary amine () serves as the primary attachment point for drug scaffolds via nucleophilic substitution or amidation.
- The Allyl Ether: This group acts as a "latent" functionality. It is stable under basic and nucleophilic conditions but can be activated for Ring-Closing Metathesis (RCM) or radical reactions.

Validated Synthetic Protocol

The synthesis requires a protection-deprotection strategy to ensure regioselectivity at the oxygen atom, preventing the formation of quaternary ammonium byproducts.

Retrosynthetic Pathway

The most robust route proceeds via the O-alkylation of N-protected 3-hydroxypiperidine.



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Figure 1: Step-wise synthesis of **3-(Allyloxy)piperidine hydrochloride**.

Detailed Methodology

Step 1: O-Allylation (The Critical Step)

- Reagents: N-Boc-3-hydroxypiperidine (1.0 eq), Sodium Hydride (60% dispersion, 1.2 eq), Allyl Bromide (1.2 eq), DMF (anhydrous).
- Protocol:
 - Dissolve N-Boc-3-hydroxypiperidine in anhydrous DMF under atmosphere at 0°C.
 - Add NaH portion-wise. Causality: Low temperature prevents runaway exotherms during hydrogen gas evolution.
 - Stir for 30 mins to ensure complete deprotonation (formation of the alkoxide).
 - Add allyl bromide dropwise. Warm to Room Temperature (RT) and stir for 4–16 hours.
 - Quench: Carefully add water/ice. Extract with EtOAc.
- Self-Validating Check: TLC should show the disappearance of the polar alcohol and appearance of a less polar spot (ether).

Step 2: Acidolytic Deprotection

- Reagents: 4M HCl in 1,4-dioxane.

- Protocol:
 - Dissolve the crude intermediate in minimal dioxane or .
 - Add 4M HCl/dioxane (5–10 eq). Stir at RT for 2 hours.
 - Isolation: The product often precipitates as the HCl salt. Filter and wash with diethyl ether to remove organic impurities (like Boc-byproducts).
 - Note: If no precipitate forms, evaporate solvent and triturate with .

Analytical Verification (NMR)

To confirm the structure, look for these diagnostic signals in

or

:

- Allylic Multiplet:
5.8–6.0 ppm (1H,
,
).
- Terminal Olefin:
5.1–5.3 ppm (2H,
,
).
- Allylic Methylene:

4.0–4.1 ppm (2H,

,

).

- C3 Methine:

3.5–3.8 ppm (1H,

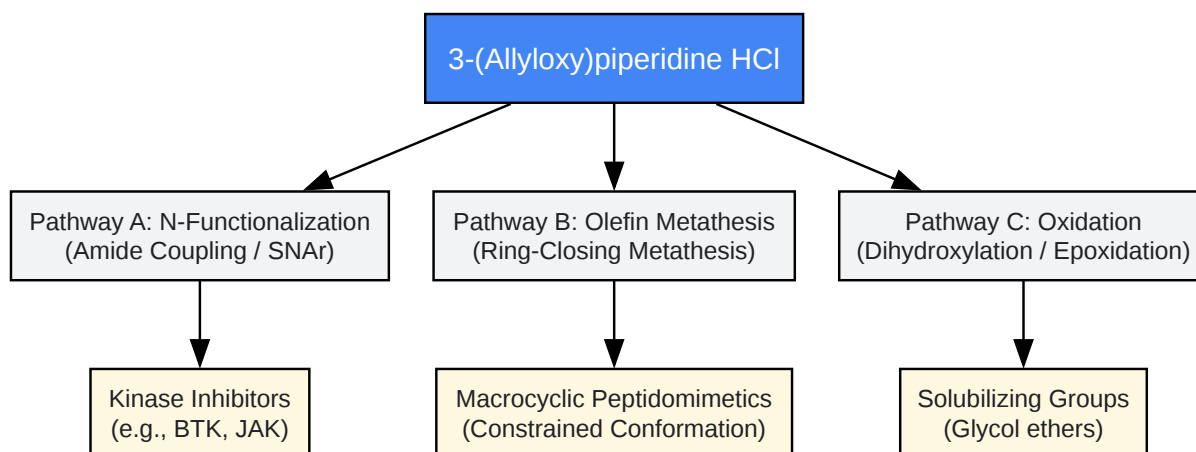
, ring

).

Applications in Drug Discovery[4][5]

Divergent Synthesis Map

The 3-(allyloxy)piperidine scaffold is a "bifunctional" core. The amine allows integration into a drug pharmacophore, while the allyl group serves as a handle for late-stage modification.



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Figure 2: Divergent reactivity profile of the scaffold.[1]

Key Use Case: Ring-Closing Metathesis (RCM)

In the design of macrocycles (e.g., HCV protease inhibitors or kinase inhibitors), the piperidine nitrogen is acylated with a linker containing a second alkene. Treatment with a Grubbs catalyst

effects RCM between the O-allyl and the N-linker alkene, locking the piperidine into a specific conformation that can enhance binding affinity and metabolic stability [1].

Medicinal Chemistry Utility

- **Solubility Enhancement:** The ether oxygen acts as a hydrogen bond acceptor, potentially improving the water solubility of lipophilic drugs compared to a simple alkyl piperidine.
- **Stereochemical Probe:** Using enantiopure (R)- or (S)-3-(allyloxy)piperidine allows researchers to probe the spatial requirements of a binding pocket. The C3 position vectors the allyl group out of the ring plane, exploring "solvent-front" interactions.

Handling and Safety

- **Hygroscopicity:** As a hydrochloride salt, the compound is hygroscopic. It must be stored in a desiccator or under inert gas at -20°C to prevent "gumming" (absorption of water leading to an oil).
- **Stability:** The allyl ether is stable to standard acidic and basic conditions but is sensitive to strong Lewis acids (e.g.,

) which will cleave the ether.
- **Toxicology:** Piperidine derivatives can be irritants.[2] Standard PPE (gloves, goggles, fume hood) is mandatory.

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